

Technical Guide: Safety Data for 3'-Chloro-5'-(trifluoromethoxy)acetophenone

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Compound of Interest

Compound Name: 3'-Chloro-5'-(trifluoromethoxy)acetophenone

Cat. No.: B1356668

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information for **3'-Chloro-5'-(trifluoromethoxy)acetophenone** (CAS No. 886503-42-0). It is intended for informational purposes for a technical audience and should not replace a formal risk assessment or the guidance of a qualified safety professional. Much of the specific quantitative safety data for this compound has not been found in publicly available sources; therefore, information from structurally similar compounds is provided for context and should be interpreted with caution.

Executive Summary

3'-Chloro-5'-(trifluoromethoxy)acetophenone is a substituted acetophenone derivative used as an intermediate in chemical synthesis.[1] Based on available Safety Data Sheets (SDS), this compound is classified as a skin, eye, and respiratory irritant.[2] Due to the limited availability of specific toxicological and physical hazard data, cautious handling in a laboratory setting is imperative. This guide summarizes the known safety information, highlights data gaps, and provides general safety protocols.

Identification

Identifier	Value
Chemical Name	3'-Chloro-5'-(trifluoromethoxy)acetophenone
Synonyms	1-[3-Chloro-5-(trifluoromethoxy)phenyl]ethanone, 3-Acetyl-5-chloro-alpha,alpha,alpha-trifluoroanisole
CAS Number	886503-42-0[2]
Molecular Formula	C ₉ H ₆ ClF ₃ O ₂ [3]
Molecular Weight	238.59 g/mol [3]
Chemical Structure	 alt text
Image generated based on chemical name	


Hazard Identification and Classification

GHS Classification:

Based on available SDS, **3'-Chloro-5'-(trifluoromethoxy)acetophenone** is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[2]
Eye Irritation	2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2]

GHS Pictogram:

-  alt text

Signal Word: Warning[2]

Precautionary Statements:

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
P264	Wash skin thoroughly after handling.[2]
P271	Use only outdoors or in a well-ventilated area.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P302+P352	IF ON SKIN: Wash with plenty of water.[4]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
P312	Call a POISON CENTER/doctor if you feel unwell.[4]
P332+P313	If skin irritation occurs: Get medical advice/attention.[5]
P337+P313	If eye irritation persists: Get medical advice/attention.[5]
P362+P364	Take off contaminated clothing and wash it before reuse.[5]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[4]
P501	Dispose of contents/container to an approved waste disposal plant.[4]

Physicochemical Properties

Specific experimental data for the boiling point, melting point, flash point, and density of **3'-Chloro-5'-(trifluoromethoxy)acetophenone** are not readily available in the searched literature. The table below includes data for structurally similar compounds to provide an estimated context.

Property	3'-Chloro-5'-(trifluoromethoxy)acetophenone	3'-(Trifluoromethyl)acetophenone (CAS 349-76-8)	3'-Chloroacetophenone (CAS 99-02-5)
Boiling Point	Data not available	198-200 °C[6]	227-229 °C[7]
Melting Point	Data not available	Data not available	Data not available
Flash Point	Data not available	83 °C (closed cup)[8]	105 °C[7]
Density	Data not available	1.235 g/mL at 25 °C	1.191 g/mL at 25 °C[7]
Appearance	Data not available	Colorless or pale yellow liquid[6]	Clear colorless to yellow liquid[7]
Solubility	Data not available	Data not available	Data not available

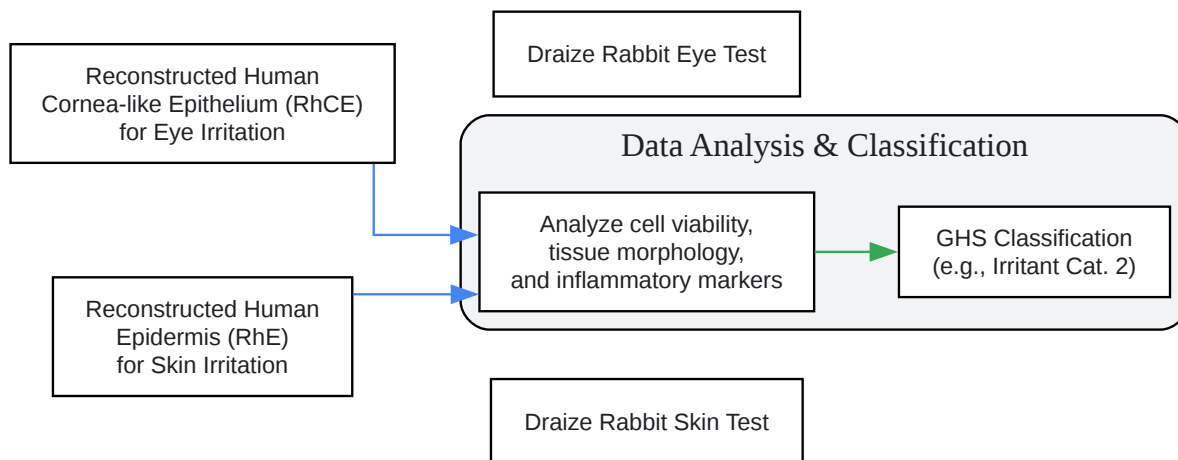
Toxicological Information

No specific toxicological data (e.g., LD50, LC50) for **3'-Chloro-5'-(trifluoromethoxy)acetophenone** were found in the reviewed sources. The toxicological properties of this substance have not been fully investigated.[5][9]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **3'-Chloro-5'-(trifluoromethoxy)acetophenone** are not available in the public domain. The GHS classifications are likely derived from computational models or data from analogous compounds.

A general workflow for assessing the skin and eye irritation potential of a new chemical entity is outlined below.



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A generalized workflow for skin and eye irritation testing.

Handling and Storage

Handling:

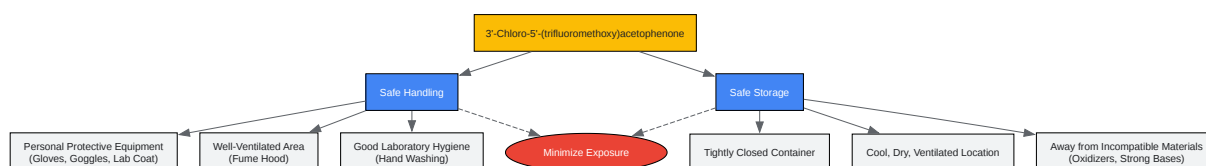
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[2]
- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors or dust.[2]
- Avoid contact with skin and eyes.[2]
- Wash hands thoroughly after handling.[2]

Storage:

- Store in a tightly closed container.[9]
- Keep in a cool, dry, and well-ventilated place.[9]

- Store away from incompatible materials such as strong oxidizing agents and strong bases.[9]

The logical relationship for safe handling and storage is depicted below.



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Key considerations for safe handling and storage.

First-Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[9]
- In case of skin contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[9]
- If inhaled: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[9]
- If swallowed: Get medical aid. Wash mouth out with water.[9]

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[9]
- Specific hazards: As with many organic compounds, hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen fluoride gas may be produced upon

combustion.[9]

- Protective equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

Accidental Release Measures

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment as indicated in the handling section.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[9]
- Do not let the product enter drains.

Disposal Considerations

- Dispose of this material and its container at a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[10]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[10]
- Do not discharge to sewer systems.[10]

Regulatory Information

Safety, health, and environmental regulations specific to this product are limited. It is recommended to consult local, regional, and national regulations before use. The toxicological properties of this substance have not been fully investigated.[9]

Signaling Pathways and Mechanism of Action

There is no information available in the searched literature regarding the specific signaling pathways affected by **3'-Chloro-5'-(trifluoromethoxy)acetophenone** or its mechanism of toxicity. For irritants in general, the mechanism often involves disruption of cell membranes, leading to cell damage and the release of inflammatory mediators. However, this is a generalized mechanism and may not be specific to this compound.

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